

Adhesion Strength of Mercaptan-Terminated vs. Silicone Sealants: A Comparative Guide

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Compound of Interest

Compound Name: MERCAPTAN-TERMINATED
POLYMER

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In the realm of high-performance sealants, both mercaptan-terminated and silicone formulations are prominent choices for researchers, scientists, and drug development professionals, each offering a distinct set of properties. This guide provides an objective comparison of their adhesion strength, supported by available experimental data, and details the methodologies for key adhesion tests.

Executive Summary

Both mercaptan-terminated (often polysulfide-based) and silicone sealants exhibit robust adhesive properties suitable for a wide range of applications. Generally, silicone sealants are often associated with higher tensile strength and excellent UV resistance. Mercaptan-terminated sealants are renowned for their fuel and solvent resistance, as well as their good flexibility and adhesion to a variety of substrates. The choice between the two often depends on the specific environmental conditions and substrate materials of the application.

Quantitative Adhesion Data

The following table summarizes the available quantitative data on the adhesion strength of mercaptan-terminated and silicone sealants. It is important to note that a direct comparison is challenging due to the variability in tested products, substrates, and experimental conditions reported in the literature and technical datasheets.

Sealant Type	Product Example	Test Method	Substrate	Adhesion Strength	Citation
Mercaptan-Terminated (Polysulfide)	Sika® Duoflex NS	ASTM D412	Not Specified	Tensile Strength: 1.0 - 1.4 MPa (150 - 200 psi)	[1]
Mercaptan-Terminated (Polysulfide)	Generic	ASTM C794	Not Specified	Peel Adhesion: ≥ 2.6 N/mm (15 lb/in) with ≥ 90% cohesive failure	[2]
Silicone	Generic Industrial Grade	Not Specified	Not Specified	Tensile Strength: 1.85 MPa	
Silicone	High Strength Silicone Adhesive	Not Specified	Not Specified	Tensile Strength: 7.5 MPa	
Silicone	Generic	Not Specified	Aluminum, Glass	Good adhesion without primer	

Experimental Protocols

The adhesion strength of sealants is primarily evaluated using standardized test methods that measure parameters such as peel strength and lap shear strength. These tests are crucial for determining a sealant's ability to maintain a bond under various stress conditions.

Peel Adhesion Test (ASTM C794)

The peel adhesion test is a common method for determining the adhesive and cohesive characteristics of a sealant.^[3]

Objective: To measure the peel strength of a sealant and observe the failure mode (adhesive or cohesive).

Specimen Preparation:

- **Substrate Cleaning:** The substrates (e.g., aluminum, glass) are thoroughly cleaned with a solvent like isopropyl alcohol to remove any contaminants that could interfere with adhesion.
- **Sealant Application:** A bead of the sealant is applied to the prepared substrate.
- **Embedding of Wire Mesh:** A wire mesh or cloth is embedded into the sealant bead.
- **Second Sealant Layer:** A second layer of sealant is applied over the mesh.
- **Curing:** The prepared specimen is allowed to cure under specified conditions of temperature and humidity for a defined period (e.g., 21 days at 23°C and 50% relative humidity).

Test Procedure:

- The cured specimen is mounted in a tensile testing machine.
- The free end of the wire mesh is clamped in the movable grip of the machine.
- The sealant is peeled from the substrate at a 180° angle at a constant rate of speed (typically 50 mm/min or 2 in/min).^[3]
- The force required to peel the sealant is continuously recorded.
- The failure mode is observed and recorded as either adhesive failure (separation at the sealant-substrate interface) or cohesive failure (tearing within the sealant itself).^[3]

Data Analysis: The peel strength is calculated as the average force per unit width of the sealant bead (e.g., in N/mm or lbf/in). A high peel strength with cohesive failure generally indicates good adhesion.^[3]



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